

# 9,9-Bis(6-bromohexyl)fluorene molecular weight and formula

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## Compound of Interest

Compound Name: 9,9-Bis(6-bromohexyl)fluorene

Cat. No.: B2851474

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## Technical Guide: 9,9-Bis(6-bromohexyl)fluorene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthetic approaches related to **9,9-Bis(6-bromohexyl)fluorene**, a key building block in the development of advanced organic materials. Its unique structure, combining a rigid fluorene core with flexible bromohexyl side chains, makes it a valuable intermediate for creating functional polymers with applications in organic electronics and chemical sensing.

## Core Compound Data

The fundamental properties of **9,9-Bis(6-bromohexyl)fluorene** are summarized below, providing essential data for experimental design and material characterization.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>32</sub> Br <sub>2</sub>
Molecular Weight	492.33 g/mol
IUPAC Name	9,9-bis(6-bromohexyl)fluorene
CAS Number	269059-34-9

## Synthesis and Functionalization

The synthesis of **9,9-Bis(6-bromohexyl)fluorene** is typically achieved through the dialkylation of fluorene. This process involves the reaction of fluorene with an excess of a dihaloalkane, such as 1,6-dibromohexane, under basic conditions. The bromohexyl side chains serve as reactive sites for further chemical modifications, enabling the creation of diverse functional polymers through techniques like Suzuki cross-coupling or oxidative coupling polymerization.

### Experimental Protocol: Synthesis of 9,9-Bis(6-bromohexyl)fluorene

While a specific, peer-reviewed, step-by-step protocol for the synthesis of **9,9-Bis(6-bromohexyl)fluorene** is not readily available in the public domain, a generalized procedure can be outlined based on standard alkylation methods for fluorene. This protocol should be considered a general guideline and requires optimization for specific laboratory conditions.

#### Materials:

- Fluorene
- 1,6-dibromohexane
- Potassium hydroxide (KOH) or another strong base
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide)
- Anhydrous solvent (e.g., Dimethyl sulfoxide - DMSO)

#### Procedure:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve fluorene in the anhydrous solvent.
- Add the phase-transfer catalyst to the solution.
- Slowly add a significant molar excess of 1,6-dibromohexane to the reaction mixture.

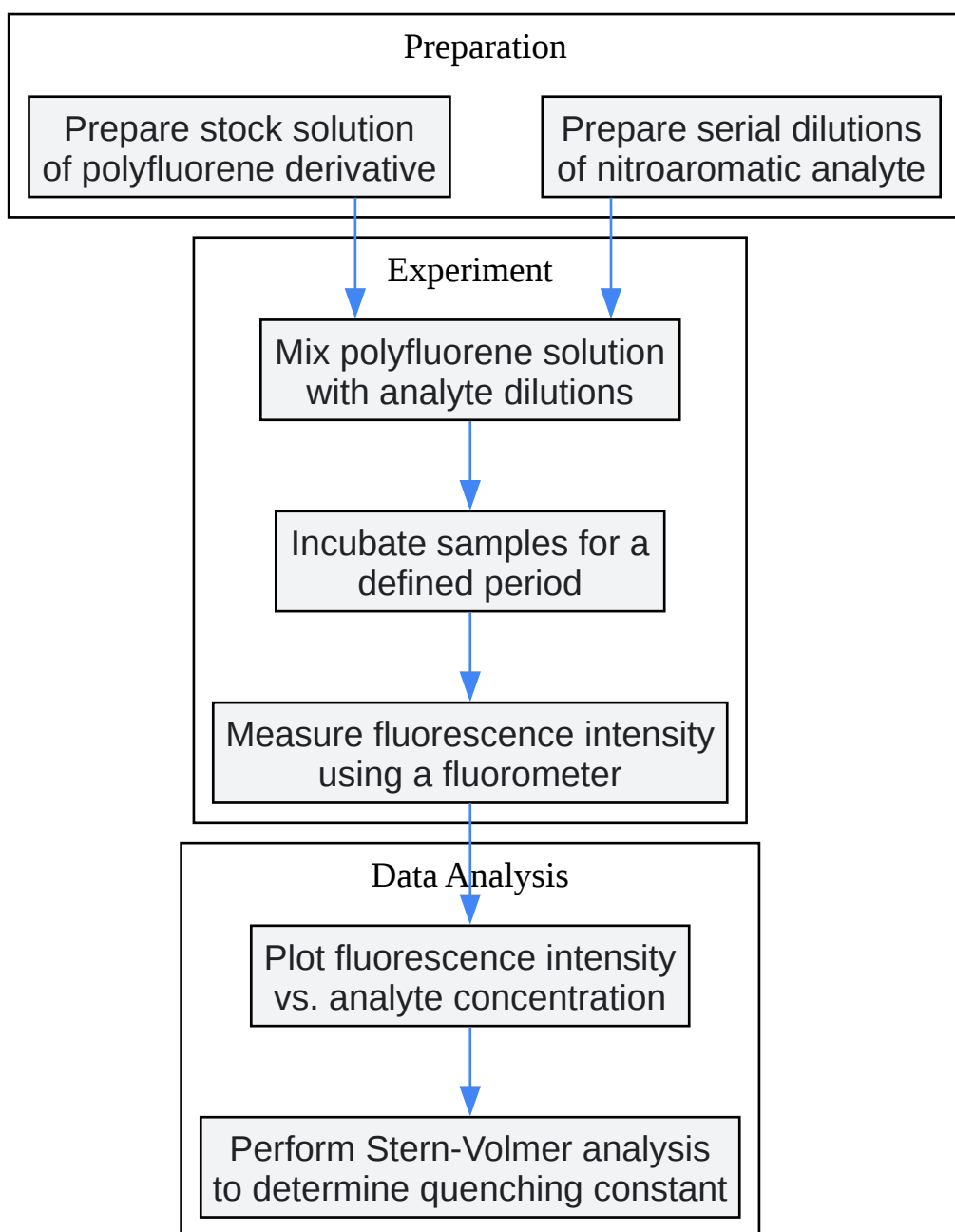
- Introduce the strong base (e.g., powdered KOH) portion-wise while vigorously stirring the mixture.
- Heat the reaction mixture to a temperature appropriate for the chosen solvent and reactants, and maintain for several hours until the reaction is complete (monitoring by TLC is recommended).
- After cooling to room temperature, quench the reaction by the slow addition of water.
- Extract the organic product using a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Wash the combined organic layers with brine, dry over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product using column chromatography on silica gel to isolate the **9,9-Bis(6-bromohexyl)fluorene**.

## Application in Chemical Sensing

Polymers derived from **9,9-Bis(6-bromohexyl)fluorene** are extensively used in the development of chemical sensors, particularly for the detection of nitroaromatic compounds, which are common components of explosives. The principle of detection is based on fluorescence quenching. The fluorene-based polymer is highly fluorescent, but upon interaction with a nitroaromatic compound like picric acid, the fluorescence is significantly reduced or "quenched."

## Experimental Workflow: Nitroaromatic Detection via Fluorescence Quenching

The following workflow outlines the general steps for utilizing a polyfluorene material (synthesized from **9,9-Bis(6-bromohexyl)fluorene**) for the detection of a nitroaromatic analyte in a solution.



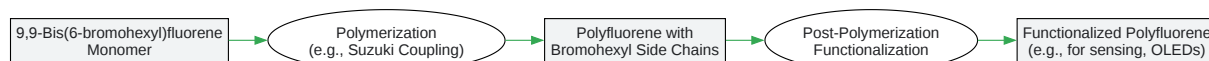
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Workflow for fluorescence quenching-based detection.

## Conceptual Diagram: Polymerization and Functionalization

The versatility of **9,9-Bis(6-bromohexyl)fluorene** lies in its ability to be polymerized and subsequently functionalized. The bromohexyl chains provide reactive handles for attaching

various chemical moieties, thereby tuning the polymer's properties for specific applications.



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Pathway from monomer to functionalized polymer.

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